

# Technical Support Center: Optimizing Proquinazid Concentration for Field Applications

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers in optimizing the use of **proquinazid** in field applications for the control of powdery mildew.

## **Troubleshooting Guide**

This guide addresses common issues encountered during field experiments with **proquinazid**.

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Observed Problem	Potential Cause	Troubleshooting Steps & Recommendations
Reduced or poor efficacy of proquinazid in controlling powdery mildew.	<ol> <li>Incorrect Application Timing:         Proquinazid is a preventative fungicide and has no curative activity on existing infections.     </li> <li>Application after the onset of disease will result in poor control.</li> </ol>	- Recommendation: Apply proquinazid as a protectant treatment before powdery mildew symptoms appear.[1] Monitor weather conditions and disease prediction models to time applications effectively.
2. Fungicide Resistance: Naturally occurring fungal populations may have or develop resistance to Group 13 fungicides like proquinazid. [1] Cross-resistance with quinoxyfen, another Group 13 fungicide, has been observed. [2][3]	- Recommendation: Implement a resistance management strategy. Do not use proquinazid as the sole fungicide. Rotate with fungicides from different FRAC (Fungicide Resistance Action Committee) groups. Avoid sequential applications of Group 13 fungicides.[4]	
3. Inadequate Spray Coverage: Poor spray coverage can lead to unprotected areas on the plant, allowing infection to occur.	- Recommendation: Ensure thorough spray coverage of all susceptible plant tissues. Adjust sprayer volume and nozzles to match the crop canopy. Consider the use of adjuvants to improve spray deposition and spreading.	
4. Environmental Factors: Heavy rainfall shortly after application can wash off the product before it has time to be effective.[5]	- Recommendation: Avoid applying proquinazid if heavy rain is forecast. Allow for adequate drying time after application. While specific rainfastness data for proquinazid is limited, a general rule for many	

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	fungicides is that at least 2-4 hours are needed before rainfall.[5]	
Symptoms of phytotoxicity observed on treated plants (e.g., leaf spotting, stunting, or discoloration).	High Application Rate:  Exceeding the recommended application rate can lead to plant injury.	- Recommendation: Strictly adhere to the label's recommended application rates. Conduct small-scale trials to determine the optimal and safe concentration for specific crops and environmental conditions.
2. Application During Unfavorable Weather: Applying fungicides during hot and humid conditions can increase the risk of phytotoxicity.[6]	- Recommendation: Avoid spraying during the hottest part of the day. Apply in the morning or evening when temperatures are cooler.	
3. Tank Mixing Incompatibility: Mixing proquinazid with certain other pesticides, adjuvants, or foliar fertilizers can sometimes result in phytotoxic reactions.	- Recommendation: Before tank mixing, perform a jar test to check for physical compatibility. Always consult product labels for known incompatibilities. When using a new tank mix, test it on a small area before treating the entire field.	
Inconsistent results across different field trials.	1. Variability in Environmental Conditions: Differences in temperature, humidity, and rainfall between trial sites can affect both the pathogen and the fungicide's performance.	- Recommendation: Record detailed environmental data for each trial location. Analyze data to identify correlations between environmental conditions and efficacy.
2. Differences in Application Technique: Variations in spray volume, pressure, and equipment can lead to	- Recommendation: Standardize application protocols across all trials.	



inconsistent application and results.	Calibrate spray equipment regularly.
3. Genetic Variability in Pathogen Populations: The susceptibility of powdery mildew populations to proquinazid can vary between locations.	- Recommendation: If possible, collect and test the sensitivity of local powdery mildew isolates to proquinazid to establish baseline efficacy.

## **Frequently Asked Questions (FAQs)**

1. What is the mode of action of **proquinazid**?

**Proquinazid** is a quinazolinone fungicide belonging to FRAC Group 13.[1] Its primary mode of action is the inhibition of spore germination and appressorium formation in powdery mildew fungi, thus preventing the pathogen from penetrating the host plant.[1][7] It is used as a protectant treatment and does not have curative properties against established infections.[1] Additionally, **proquinazid** has been shown to induce the expression of host defense genes in plants, contributing to its overall efficacy.[8]

2. What are the recommended application rates for **proquinazid** on grapevines?

For dilute spraying on grapevines, a common recommendation for a 200 g/L emulsifiable concentrate formulation of **proquinazid** is 25 mL of product per 100 L of water.[1] For concentrate spraying, a rate of 75 mL of product per 100 L of water may be used under certain conditions.[1] It is crucial to always consult and adhere to the specific product label for the target crop and local regulations.

3. What are the signs of **proquinazid** phytotoxicity on grapevines?

While **proquinazid** is generally considered to have low phytotoxicity to grapevines when used as directed, improper application can potentially lead to symptoms.[1] General symptoms of pesticide phytotoxicity on grapevines can include:

 Leaf Symptoms: Leaf spotting (necrotic or chlorotic), scorching or burning of leaf margins, leaf distortion (cupping, crinkling), and yellowing (chlorosis).[6][9]



• Berry Symptoms: Superficial corky texture, cracking, or russeting on the berry skin.[9]

If phytotoxicity is suspected, it is important to rule out other potential causes such as nutrient deficiencies, herbicide drift, or other diseases.[6]

4. How can I manage the risk of fungicide resistance to **proquinazid**?

To mitigate the development of resistance, it is essential to use **proquinazid** as part of an integrated pest management (IPM) program that includes:

- Rotation: Rotate proquinazid with fungicides from different FRAC groups that have different modes of action.
- Mixtures: In some cases, tank-mixing with a multi-site fungicide can be an effective resistance management strategy.
- Limiting Applications: Adhere to any label restrictions on the number of sequential applications of Group 13 fungicides.
- Scouting: Regularly monitor vineyards for signs of reduced efficacy, which could indicate the development of resistance.[4]
- 5. Can I tank-mix **proquinazid** with other products?

**Proquinazid** may be tank-mixed with other fungicides, insecticides, or foliar nutrients. However, it is crucial to check for compatibility before mixing. Always follow the instructions on the product labels of all tank-mix partners. A jar test is recommended to ensure physical compatibility and to observe for any adverse reactions.

## **Data Presentation**

Table 1: Efficacy of **Proquinazid** Against Powdery Mildew Pathogens

This table summarizes the effective concentration (EC50) values of **proquinazid** against different powdery mildew species from various studies. The EC50 value represents the concentration of the fungicide that inhibits 50% of the fungal growth in vitro.



Pathogen Species	Crop	EC50 Range (mg/L)	Reference
Erysiphe necator	Grapevine	0.001 - 0.3	[10]
Blumeria graminis f. sp. tritici	Wheat	0.000078 - 0.02	[10]

Note: EC50 values can vary depending on the specific isolate and the experimental conditions.

#### Table 2: **Proquinazid** Dissipation on Grapes

This table shows the residual half-life (RL50) of **proquinazid** on grape leaves and fruits from a field study. The RL50 is the time it takes for 50% of the initial fungicide residue to dissipate.

Plant Part	Initial Deposit (mg/kg)	Residue after 1 day (mg/kg)	RL50 (days)	Reference
Grape Leaves	15.08	9.12	1.26	[5]
Grape Fruits	9.77	3.49	0.77	[5]

## **Experimental Protocols**

Protocol 1: Determining the Optimal **Proquinazid** Concentration in a Field Trial

This protocol outlines a detailed methodology for conducting a field trial to determine the optimal concentration of **proquinazid** for controlling powdery mildew on grapevines.

#### 1. Experimental Design:

- Select a vineyard with a history of powdery mildew and a susceptible grape cultivar.
- Use a randomized complete block design with at least four replicate blocks.[11]
- Each plot should consist of a minimum of 3-5 vines.
- Include an untreated control group and a standard commercial fungicide treatment for comparison.

#### 2. Treatment Application:



- Prepare a range of **proquinazid** concentrations, including the recommended label rate, as well as rates above and below it (e.g., 0.5x, 1x, 1.5x, 2x the label rate).
- Apply treatments using a calibrated backpack sprayer or a research plot sprayer to ensure uniform coverage. Record the spray volume, pressure, and nozzle type.
- Begin applications preventatively before the first signs of powdery mildew appear and continue at regular intervals (e.g., 10-14 days) based on disease pressure and weather conditions.

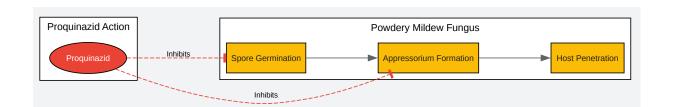
#### 3. Data Collection:

- Disease Assessment: At regular intervals (e.g., 7 days after each application), assess the incidence (% of leaves/clusters infected) and severity (% of leaf/cluster area covered by mildew) of powdery mildew. Assess a predetermined number of leaves and clusters per plot (e.g., 25 leaves and 10 clusters).
- Phytotoxicity Assessment: Visually inspect plants for any signs of phytotoxicity (leaf spotting, stunting, etc.) after each application and record the severity.
- Yield Data: At harvest, measure the total yield per plot and assess the quality of the grapes.

#### 4. Data Analysis:

- Analyze the disease incidence and severity data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.
- Generate dose-response curves to visualize the relationship between **proquinazid** concentration and disease control.
- Evaluate the yield and quality data to determine the economic impact of the different treatments.

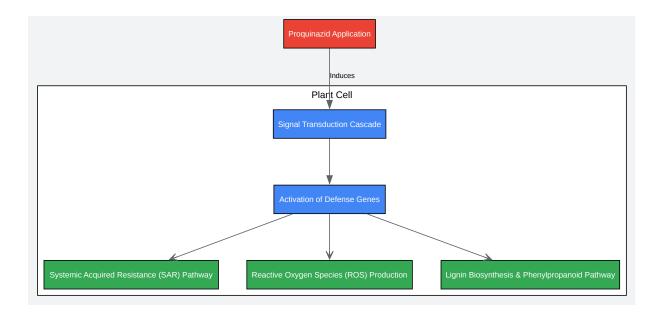
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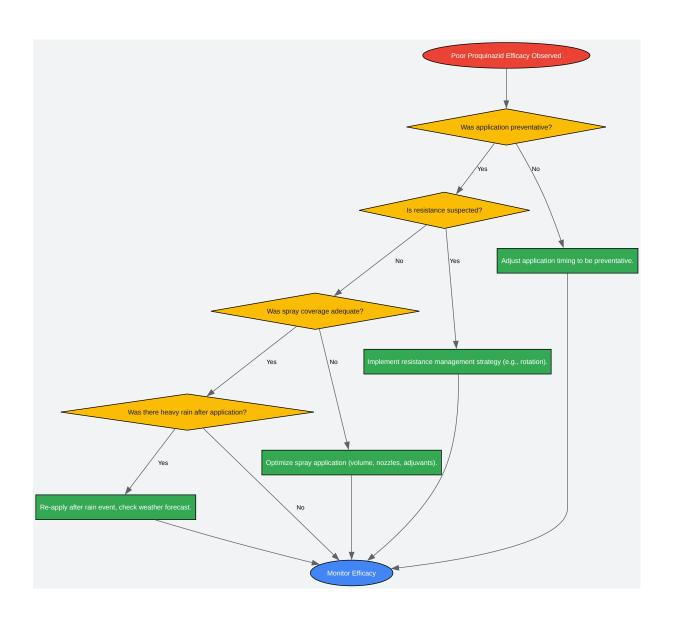
Caption: Proquinazid's primary mode of action on the fungal pathogen.



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Caption: Proquinazid-induced host defense signaling pathway in plants.





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Caption: Troubleshooting workflow for poor proquinazid efficacy.



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